

Application Notes and Protocols for Mayosperse 60 in Cooling Tower Water Treatment

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Compound of Interest

Compound Name: Mayosperse 60

Cat. No.: B3258882

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Introduction

Mayosperse 60, a cationic polymeric biocide and algaecide, is a versatile water treatment chemical effective in controlling the growth of algae, bacteria, and fungi in industrial water systems. Its active ingredient is

Poly[oxyethylene(dimethylimino)ethylene(dimethylimino)ethylene dichloride]. Also known by trade names such as WSCP, Bualta, and Busan 77, **Mayosperse 60** functions as a dispersant, aiding in the removal and prevention of biofilms and other organic foulants within cooling tower systems.^{[1][2]} This document provides detailed application notes, dosage calculation guidelines, and experimental protocols for evaluating the efficacy of **Mayosperse 60** in cooling tower water treatment.

Principles of Mayosperse 60 Action

Mayosperse 60 is a cationic polymer that interacts with the negatively charged cell membranes of microorganisms, leading to cell lysis and death. Its polymeric nature also provides a dispersing action, helping to break up and remove existing microbial deposits and prevent the settling of suspended particles. This dual functionality makes it an effective agent for both microbial control and system cleanliness in cooling towers.

Dosage Calculation and Application

The optimal dosage of **Mayosperse 60** is dependent on several factors, including the cooling tower's operating characteristics, the quality of the makeup water, and the level of microbiological contamination.

Factors Influencing Dosage

A proper chemical treatment program is essential for efficient cooling tower operation, preventing issues like corrosion, scale deposition, and biofilm growth.^[3] Key parameters to consider when determining the dosage of **Mayosperse 60** include:

- System Volume: The total volume of water in the cooling tower system (including the basin, piping, and heat exchangers) is crucial for calculating the initial dosage.
- Water Chemistry: Parameters such as pH, alkalinity, and water hardness of the circulating water significantly impact the performance and required dosage of **Mayosperse 60**.
- Cycles of Concentration (COC): As water evaporates from the cooling tower, dissolved solids become more concentrated. Higher COC can increase the potential for scaling and fouling, potentially requiring adjustments to the treatment program.
- Microbiological Loading: The type and population of microorganisms present will dictate the required biocide concentration and dosing frequency.
- System Cleanliness: Systems with significant existing biofouling will require a higher initial "slug" dose to effectively clean the surfaces.

Recommended Dosage Rates

The following table summarizes typical dosage recommendations for **Mayosperse 60** (assuming a 60% active ingredient concentration) in cooling tower applications. It is crucial to note that these are general guidelines, and optimization is necessary for each specific system.

Application Scenario	Dosage of Mayosperse 60 (60% Active)	Dosing Frequency	Notes
Initial Dose (Clean System)	20 - 50 ppm	Once	To establish an initial protective concentration.
Initial Dose (Fouled System)	50 - 200 ppm	Slug Dose	To penetrate and remove existing biofilm and algae. Repeat as necessary.
Continuous Feed	12 ppm (active ingredient)	Continuous	For once-through cooling systems to maintain control.
Periodic Maintenance Dose	20 - 100 ppm	Weekly or as needed	To maintain control of microbial growth. A typical rate is 100 ml/m ³ . [1]

It is a violation of Federal law to use a biocide in a manner inconsistent with its labeling.

Dosing Calculation Example

To calculate the volume of **Mayosperse 60** required for an initial dose:

- Determine the total system volume. For this example, let's assume a cooling tower system volume of 10,000 liters.
- Select the desired dosage. For a clean system, we will use a target dosage of 30 ppm.
- Calculate the required amount of **Mayosperse 60**:

$$\text{Volume of Mayosperse 60 (L)} = (\text{System Volume (L)} \times \text{Desired Dosage (ppm)}) / (1,000,000)$$

$$\text{Volume of Mayosperse 60 (L)} = (10,000 \text{ L} \times 30 \text{ ppm}) / 1,000,000 = 0.3 \text{ L or } 300 \text{ mL}$$

Experimental Protocols for Efficacy Evaluation

To determine the optimal dosage and evaluate the performance of **Mayosperse 60**, a combination of static and dynamic laboratory tests can be employed.

Static Jar Test for Dispersancy and Anti-scaling Evaluation

This test provides a simple and rapid method to assess the ability of **Mayosperse 60** to prevent scale formation and disperse suspended solids.

Materials:

- Synthetic cooling water of varying hardness (see table below)
- **Mayosperse 60** stock solution (1% w/v)
- Glass jars (1-liter) with screw caps
- Magnetic stirrer and stir bars
- pH meter and thermometer
- Turbidimeter
- Filtration apparatus (0.45 μm filter paper)
- Analytical balance

Preparation of Synthetic Cooling Water:

Water Hardness	Calcium Chloride (CaCl ₂) (mg/L)	Magnesium Sulfate (MgSO ₄) (mg/L)	Sodium Bicarbonate (NaHCO ₃) (mg/L)
Moderate	200	125	340
Hard	400	250	500
Very Hard	600	375	750

Procedure:

- Prepare synthetic cooling water of the desired hardness.
- Dispense 500 mL of the synthetic water into a series of 1-liter glass jars.
- Place a magnetic stir bar in each jar.
- While stirring, add varying concentrations of the **Mayosperse 60** stock solution to the jars to achieve the desired test dosages (e.g., 0, 10, 20, 30, 40, 50 ppm). One jar will serve as a control with no **Mayosperse 60**.
- Adjust the pH of each solution to a typical cooling tower operating range (e.g., 8.0 - 8.5) using a dilute acid or base.
- Seal the jars and place them in a water bath at a constant temperature representative of cooling tower conditions (e.g., 40°C) for a specified period (e.g., 24 hours).
- After the incubation period, visually inspect the jars for any precipitate or turbidity.
- Measure the turbidity of each solution using a turbidimeter.
- Filter the contents of each jar through a pre-weighed 0.45 µm filter paper.
- Dry the filter paper in an oven at 105°C until a constant weight is achieved.
- Calculate the weight of the precipitate.
- The percent inhibition of scale formation can be calculated using the following formula:

$$\% \text{ Inhibition} = [(W_{\text{control}} - W_{\text{treated}}) / W_{\text{control}}] \times 100$$

Where:

- W_{control} = Weight of precipitate in the control jar
- W_{treated} = Weight of precipitate in the treated jar

Biocidal Efficacy Testing (Total Viable Bacterial Count)

This protocol determines the effectiveness of **Mayosperse 60** in reducing the population of planktonic (free-floating) bacteria.

Materials:

- Nutrient agar plates
- Sterile dilution blanks (e.g., phosphate-buffered saline)
- Incubator
- Micropipettes and sterile tips
- Bacterial culture (e.g., *Pseudomonas aeruginosa*, a common cooling tower bacterium)
- **Mayosperse 60** stock solution
- Sterile test tubes or flasks

Procedure:

- Prepare a bacterial suspension in sterile water or a suitable buffer to a known concentration (e.g., 10^6 CFU/mL).
- In a series of sterile test tubes, add the bacterial suspension to the synthetic cooling water.
- Introduce varying concentrations of **Mayosperse 60** to the test tubes to achieve the desired test dosages. Include a control with no biocide.

- Incubate the test tubes at a relevant temperature (e.g., 30°C) for a specified contact time (e.g., 1, 4, and 24 hours).
- At each time point, take an aliquot from each test tube and perform serial dilutions in sterile dilution blanks.
- Plate the dilutions onto nutrient agar plates using the spread plate technique.
- Incubate the plates at 35°C for 24-48 hours.
- Count the number of colonies on the plates and calculate the concentration of viable bacteria (CFU/mL) in each test condition.
- The log reduction in bacterial count can be calculated to determine the biocidal efficacy. A significant reduction (e.g., >3-log) indicates effective microbial control.

Corrosion Rate Evaluation (Weight Loss Method)

This method, based on ASTM D2688, assesses the potential for **Mayosperse 60** to contribute to or inhibit corrosion of system metals.^[4]

Materials:

- Corrosion coupons of relevant metallurgy (e.g., mild steel, copper)
- Dynamic loop test system or a setup to simulate flowing water conditions
- Analytical balance
- Desiccator
- Inhibited acid solution for cleaning coupons (e.g., hydrochloric acid with an appropriate inhibitor)

Procedure:

- Clean, desiccate, and accurately weigh the corrosion coupons.

- Install the coupons in a corrosion rack within a dynamic loop system circulating the synthetic cooling water.
- Introduce the desired concentration of **Mayosperse 60** to the circulating water. Maintain constant temperature, flow rate, and pH.
- Expose the coupons for a predetermined period (e.g., 30 days).
- After the exposure period, carefully remove the coupons.
- Visually inspect the coupons for the nature of any deposits or corrosion.
- Clean the coupons according to standard procedures to remove any scale or biofilm without removing a significant amount of the base metal.
- Desiccate and reweigh the cleaned coupons.
- Calculate the corrosion rate in mils per year (mpy) using the following formula:

Corrosion Rate (mpy) = (Weight Loss (g) × K) / (Alloy Density (g/cm³) × Coupon Area (in²) × Exposure Time (hours))

Where K is a constant (for mpy, K = 3.45 × 10⁶).

Data Presentation

The following tables provide a template for summarizing the quantitative data obtained from the experimental protocols.

Table 1: Static Jar Test Results for Scale Inhibition

Mayosperse 60 Dosage (ppm)	Initial Turbidity (NTU)	Final Turbidity (NTU)	Precipitate Weight (mg)	% Scale Inhibition
0 (Control)	0			
10				
20				
30				
40				
50				

Table 2: Biocidal Efficacy - Log Reduction of *P. aeruginosa*

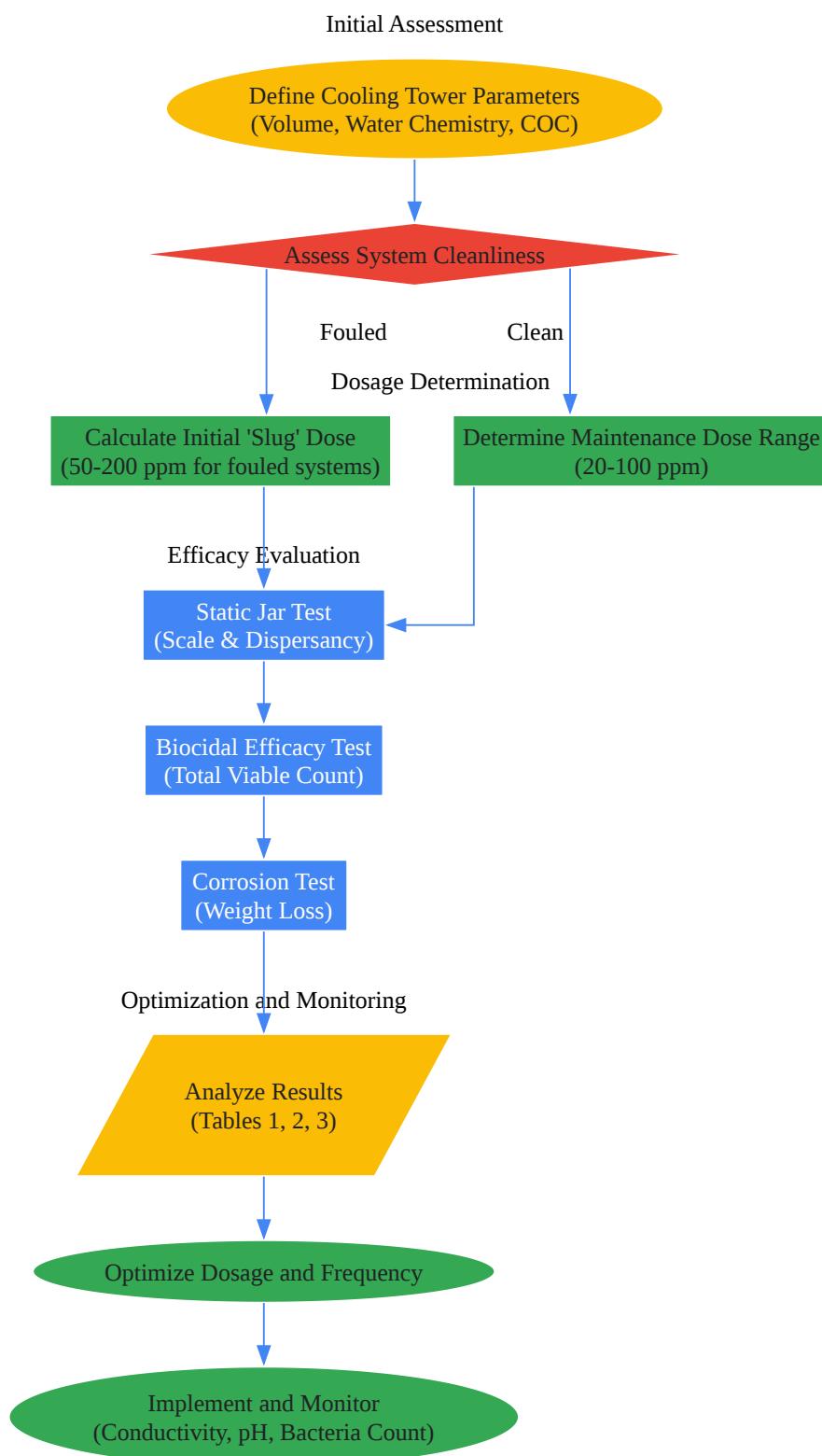
Mayosperse 60 Dosage (ppm)	Log Reduction (1 hour)	Log Reduction (4 hours)	Log Reduction (24 hours)
0 (Control)	0	0	0
10			
20			
30			
40			
50			

Table 3: Corrosion Rate Evaluation

Metallurgy	Mayosperse 60 Dosage (ppm)	Weight Loss (g)	Corrosion Rate (mpy)	Visual Observations
Mild Steel	0 (Control)			
Mild Steel	30			
Copper	0 (Control)			
Copper	30			

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the optimal dosage of **Mayosperse 60**.

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Caption: Workflow for **Mayosperse 60** dosage calculation and evaluation.

Conclusion

The effective use of **Mayosperse 60** in cooling tower water treatment requires a systematic approach that considers the specific characteristics of the system. The dosage should be calculated based on factors such as system volume, water chemistry, and microbiological loading. The provided experimental protocols offer a framework for researchers and scientists to evaluate the performance of **Mayosperse 60** in terms of its anti-scaling, biocidal, and corrosion properties, allowing for the determination of an optimized treatment program. Regular monitoring of key parameters is essential to ensure the ongoing effectiveness of the treatment and the efficient and safe operation of the cooling tower system.

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